

Osoresnontrine dosing regimen clinical studies

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

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Osoresnontrine Biochemical Characterization

The quantitative data below summarizes the known inhibitory activity (IC₅₀) of **Osoresnontrine** against various phosphodiesterase (PDE) enzymes, demonstrating its high selectivity for PDE9A.

Table 1: Selectivity Profile of Osoresnontrine (BI-409306) [1] [2]

Target	IC ₅₀ Value	Selectivity vs. PDE9A
PDE9A	52 nM	-
PDE1C	1.0 μM	~19-fold less selective
PDE1A	1.4 μM	~27-fold less selective
PDE2A, PDE3A, PDE4B, PDE5A, PDE6AB, PDE7A, PDE10A	>10 μM	>190-fold less selective

Osoresnontrine showed no significant activity against 95 other non-PDE targets at a concentration of 10 μM, confirming its highly selective profile [1].

Reported Experimental Protocols

Here is a detailed methodology for a key pharmacology experiment cited in the available literature.

In Vitro Long-Term Potentiation (LTP) Enhancement in Rat Hippocampal Slices [1]

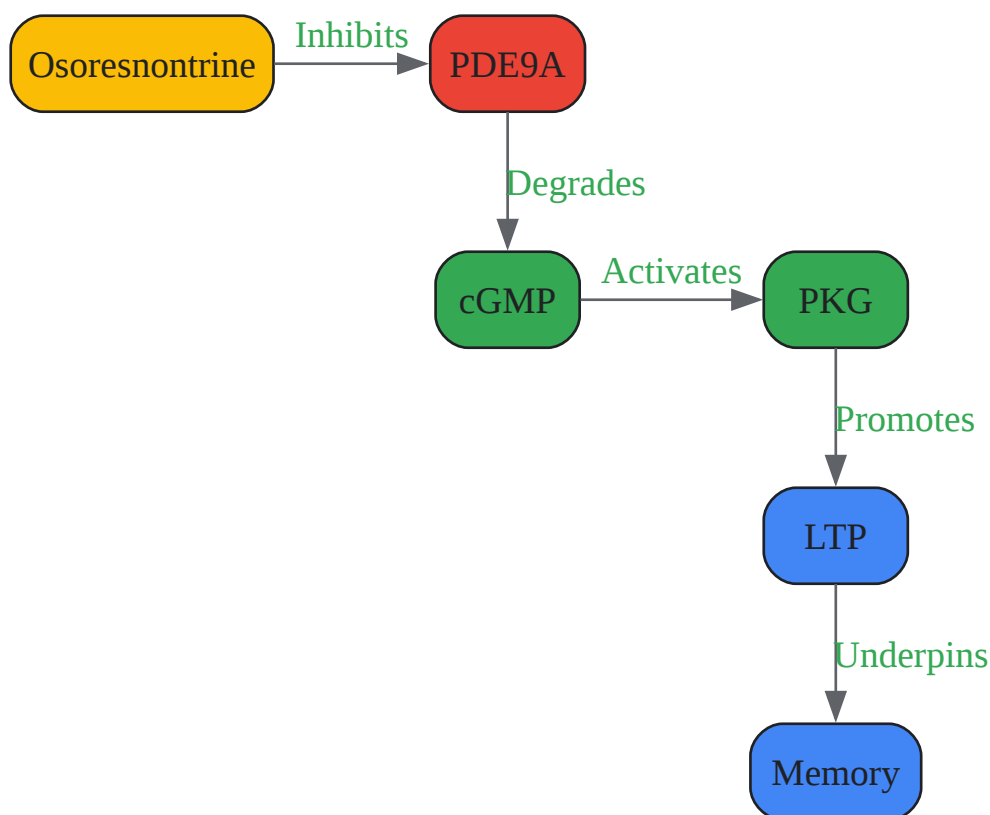
- **Objective:** To assess the functional impact of PDE9A inhibition on synaptic plasticity, a cellular model for memory.
- **Preparation:** Hippocampal slices are prepared from rats.
- **Intervention:** Slices are treated with **Osoresnontrine**.
- **Measurement:** The enhancement of long-term potentiation (LTP), a key process in learning and memory, is measured and compared to control conditions.

Scientific Context and Status

- **Proposed Research Use:** **Osoresnontrine** is investigated for memory enhancement in central nervous system (CNS) disorders [1]. PDE9A inhibitors have been a focus of ongoing development for conditions like Alzheimer's disease and schizophrenia [3].
- **Clinical Trial Status:** A clinical study (NCT02281773) has been conducted to investigate the efficacy, safety, and tolerability of four different doses of BI 409306 over 12 weeks in patients with schizophrenia on stable antipsychotic treatment [4]. Specific dosing information and results from this trial are not available in the public search results.

Pathway and Workflow Diagram

The following diagram illustrates the proposed mechanism of action for **Osoresnontrine** in memory enhancement, based on general PDE9A biology.



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References

1. Osoresnontrine (BI-409306) | PDE9A Inhibitor [medchemexpress.com]
2. Osoresnontrine | PDE [targetmol.com]
3. Recent developments of phosphodiesterase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
4. Advanced Filter [go.drugbank.com]

To cite this document: Smolecule. [Osoresnontrine dosing regimen clinical studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521137#osoresnontrine->

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